

Essential Safety and Operational Guide for 3-Amino-5-fluorobenzoic Acid

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Compound of Interest

Compound Name: 3-Amino-5-fluorobenzoic acid

Cat. No.: B1289446

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Amino-5-fluorobenzoic acid** (CAS: 786616-54-4). Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

3-Amino-5-fluorobenzoic acid is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The known health hazards are summarized below. Appropriate PPE is mandatory to mitigate these risks.

Hazard Classification:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)
- Signal Word: Warning.
- Pictogram: GHS07 (Exclamation Mark).

A quantitative summary of the required personal protective equipment is provided in the table below.

Protection Type	Specification	Standard	Purpose
Eye/Face Protection	Safety glasses with side-shields or goggles.	EN 166 (EU) or OSHA 29 CFR 1910.133 (US). [2]	To prevent eye irritation from dust or splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	EN 374 (EU). [3]	To prevent skin irritation upon contact.
Skin and Body Protection	Laboratory coat.	N/A	To protect skin and personal clothing from contamination.
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	N/A	Required when handling large quantities or when dust cannot be controlled.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **3-Amino-5-fluorobenzoic acid** is essential. The following step-by-step operational plan outlines the procedures for receiving, storing, handling, and disposing of this chemical.

Step 1: Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.
- The recommended storage temperature is under -20°C in an inert atmosphere and a dark place.

Step 2: Handling

- All handling of **3-Amino-5-fluorobenzoic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[5]
- Avoid the formation of dust and aerosols.[5]
- Ensure that an eyewash station and safety shower are readily accessible.[2]
- Wash hands thoroughly after handling.

Step 3: Accidental Release Measures

- In case of a spill, evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Avoid breathing dust.
- Sweep up the spilled solid material and place it into a suitable container for disposal.[4]
- Do not let the chemical enter drains.[5]

Step 4: First Aid Measures

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[6] If you feel unwell, seek medical attention.
- In Case of Skin Contact: Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6] If eye irritation persists, get medical advice/attention.
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.

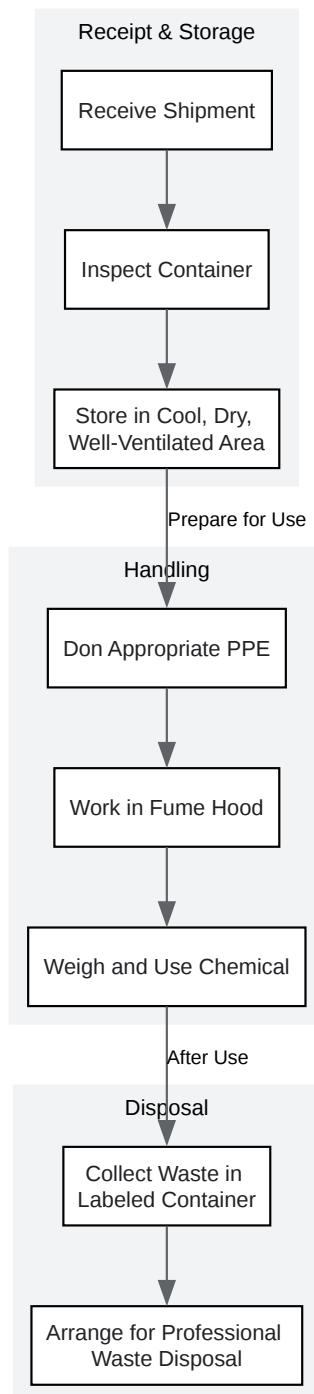
Step 5: Disposal

- Dispose of **3-Amino-5-fluorobenzoic acid** and any contaminated materials as hazardous waste.[\[7\]](#)
- Disposal must be in accordance with local, regional, and national regulations.[\[7\]](#)
- Contact a licensed professional waste disposal service to arrange for pickup and disposal.

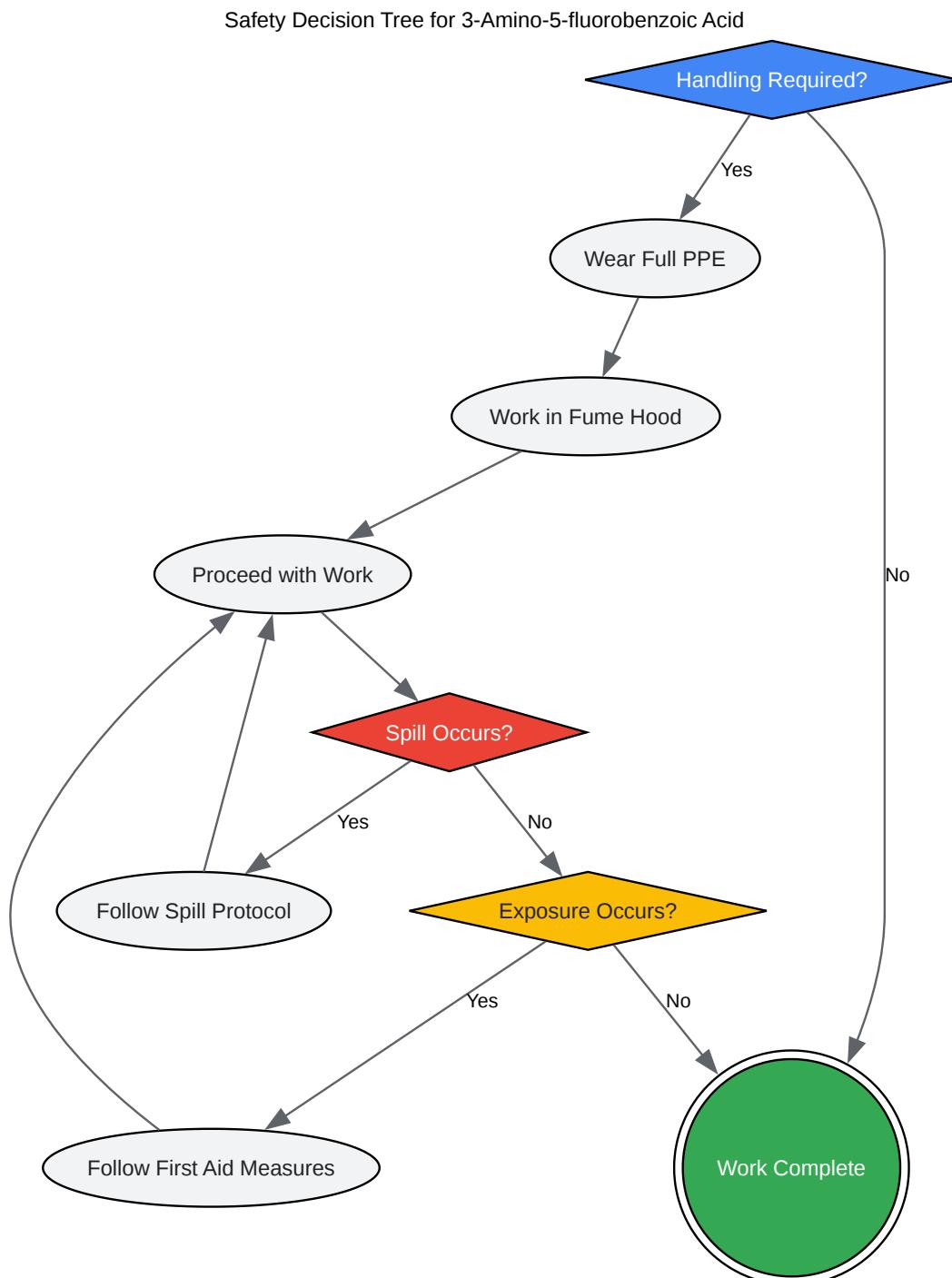
Visualized Workflows

To further clarify the operational procedures, the following diagrams illustrate the handling workflow and the logical relationships for ensuring safety.

Handling Workflow for 3-Amino-5-fluorobenzoic Acid

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Caption: A workflow diagram illustrating the key stages of handling **3-Amino-5-fluorobenzoic acid**.



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Caption: A decision tree outlining the safety protocols for handling **3-Amino-5-fluorobenzoic acid**.

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